

"styrene CAS number and molecular formula"

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Compound of Interest

Compound Name: Styrene

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An In-depth Technical Guide to **Styrene**

This guide provides a comprehensive overview of **styrene**, a crucial aromatic monomer in the polymer industry. It is intended for researchers, scientists, and professionals in drug development and materials science, offering detailed information on its chemical and physical properties, industrial production, polymerization, and analytical methods.

Chemical Identity and Properties

Styrene, also known as ethenylbenzene, phenylethene, or vinylbenzene, is an organic compound with the chemical formula C_8H_8 .^[1] It consists of a vinyl group attached to a benzene ring.^[1] The CAS Registry Number for **styrene** is 100-42-5.^{[2][3]}

Physical and Chemical Properties

Styrene is a colorless, oily liquid that evaporates easily and has a sweet, aromatic odor at low concentrations.^[1] Key quantitative properties of **styrene** are summarized in Table 1.

Table 1: Physical and Chemical Properties of **Styrene**

Property	Value
Molecular Formula	C ₈ H ₈ [2] [3]
CAS Number	100-42-5 [2] [3]
Molar Mass	104.15 g/mol [1]
Appearance	Colorless, oily liquid [1] [2]
Density	0.909 g/cm ³ (at 20°C) [1] [2]
Melting Point	-30.6 °C [2]
Boiling Point	145 °C [1] [2]
Solubility in Water	0.03% (at 20°C) [1]
Vapor Pressure	5 mmHg (at 20°C) [1]
Flash Point	31 °C [2]
Refractive Index (nD)	1.5469 [1]

Spectroscopic Data

Spectroscopic data is essential for the identification and quantification of **styrene**.

Table 2: Spectroscopic Data for **Styrene**

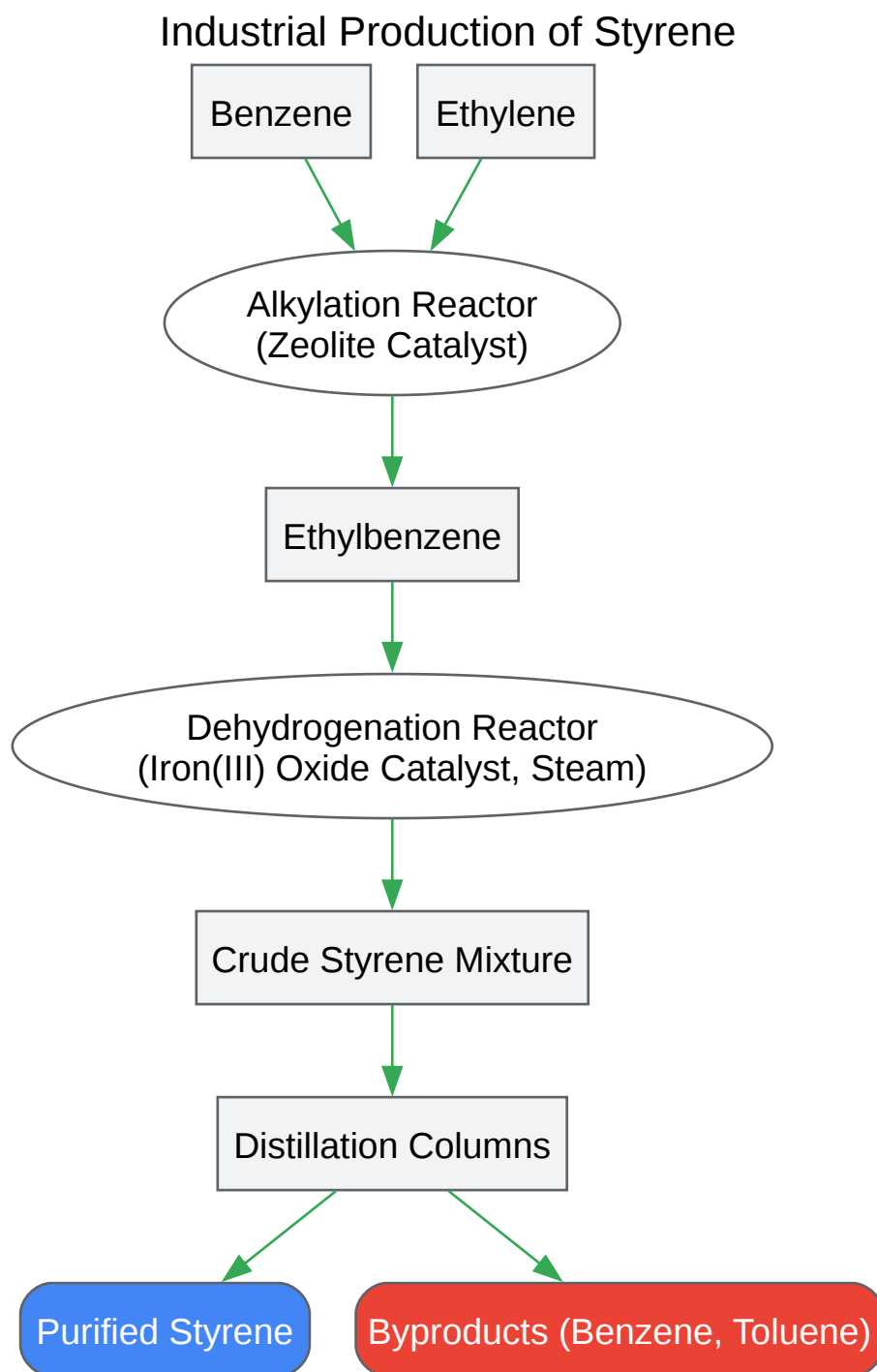
Technique	Key Features
UV-Vis Spectroscopy	Strong absorption between 220 nm and 255 nm, with a peak absorbance at 245 nm. [4]
IR Spectroscopy	Shows characteristic peaks for aromatic C-H and C=C stretching, as well as vinyl group vibrations. [4]
¹ H NMR Spectroscopy	Provides distinct signals for the vinyl protons and the aromatic protons of the benzene ring. [5]

Industrial Production of Styrene

The vast majority of **styrene** is produced industrially from ethylbenzene, which is synthesized from the alkylation of benzene with ethylene.^{[3][6]} The most common method for **styrene** production is the catalytic dehydrogenation of ethylbenzene.^{[3][7]}

Production Workflow

The industrial production of **styrene** is a multi-step process, often integrating the synthesis of ethylbenzene. The general workflow is depicted below.



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Caption: Workflow for the industrial production of **styrene** from benzene and ethylene.

Experimental Protocol: Dehydrogenation of Ethylbenzene

This section details the industrial-scale conversion of ethylbenzene to **styrene**.

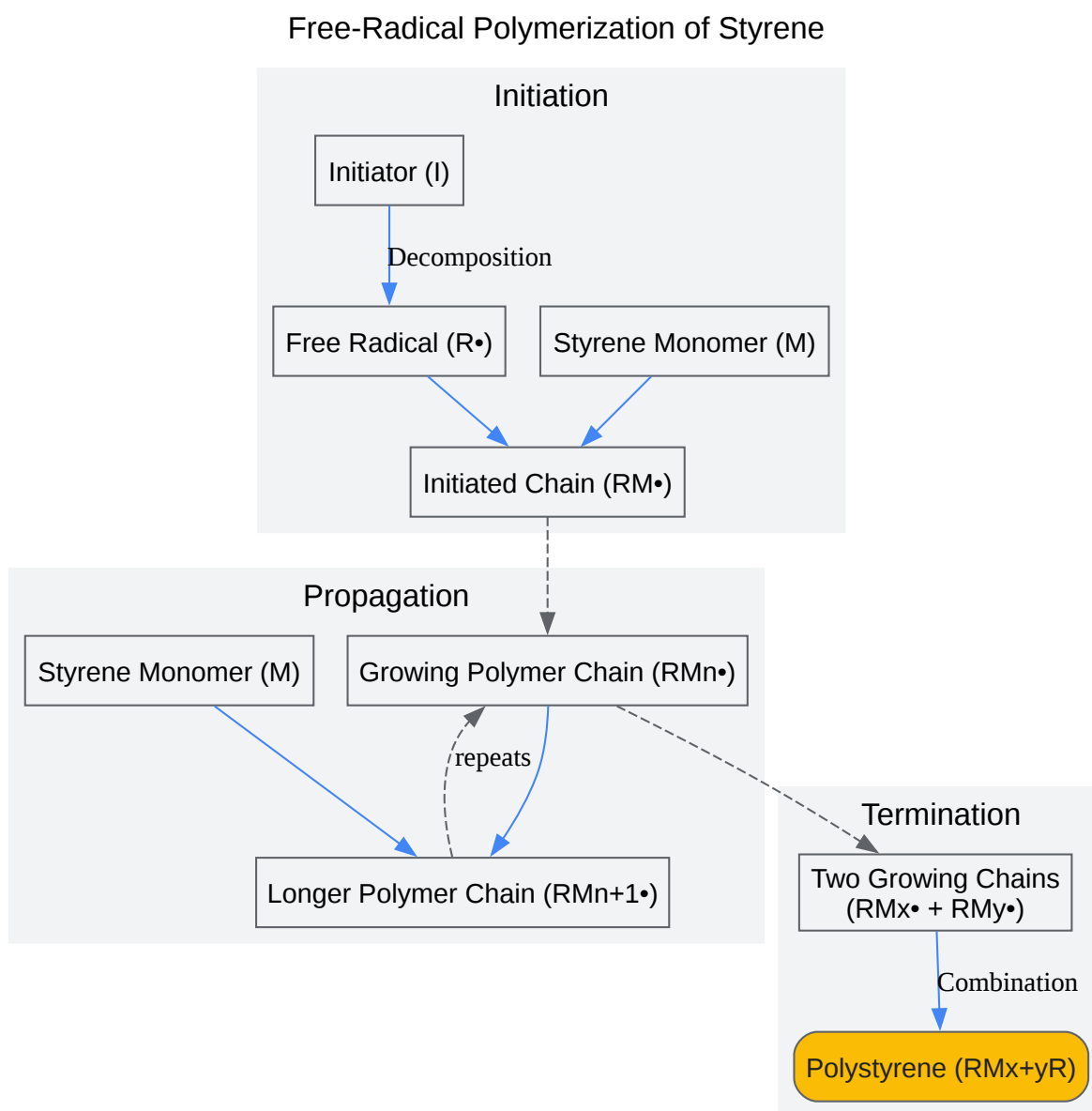
- **Feed Preparation:** High-purity ethylbenzene is vaporized and mixed with superheated steam (up to 600-650°C).[3][6][7] The steam serves as a heat source and a diluent.[3]
- **Catalytic Dehydrogenation:** The ethylbenzene and steam mixture is passed through a fixed-bed reactor containing an iron(III) oxide catalyst, often promoted with potassium.[3][6] The reaction is endothermic and reversible.
- **Reaction Conditions:** The reaction is typically carried out at temperatures between 550°C and 650°C and under vacuum or at low pressure (1-2 atmospheres).[3]
- **Quenching and Separation:** The hot effluent gas from the reactor is cooled. The condensed mixture is then separated into vent gas, condensate, and crude **styrene**. [8]
- **Purification:** The crude **styrene** is purified through a series of distillation columns to separate it from unreacted ethylbenzene (which is recycled) and byproducts like benzene and toluene. [7] A polymerization inhibitor is added to prevent the thermal polymerization of **styrene** during distillation.[6]

Polymerization of Styrene

Styrene is the monomer precursor to polystyrene, a widely used plastic. The polymerization is typically a free-radical addition polymerization.[2][9]

Mechanism of Free-Radical Polymerization

The free-radical polymerization of **styrene** proceeds in three main steps: initiation, propagation, and termination.[9][10] An initiator, such as benzoyl peroxide, is used to start the reaction.[2]



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Caption: The three stages of free-radical polymerization of **styrene**.

Experimental Protocol: Laboratory Scale Polystyrene Synthesis

This protocol describes a typical laboratory procedure for the free-radical polymerization of **styrene**.

- **Monomer Purification:** **Styrene** monomer is washed with an aqueous sodium hydroxide solution to remove the inhibitor (such as 4-tert-butylcatechol), then washed with distilled water, dried over a suitable drying agent (e.g., anhydrous calcium chloride), and distilled under reduced pressure.
- **Initiator Addition:** A specific amount of an initiator, such as benzoyl peroxide (e.g., 200 mg), is dissolved in the purified **styrene** monomer.[\[2\]](#)
- **Polymerization:** The mixture is heated in a reaction vessel (e.g., a sealed tube or a flask with a condenser) in a water or oil bath at a controlled temperature (e.g., 80-90°C).[\[2\]](#) The reaction is allowed to proceed for several hours. The viscosity of the solution will increase as polymerization occurs.[\[2\]](#)
- **Isolation of Polystyrene:** The resulting viscous solution is cooled. The polymer can be precipitated by pouring the solution into a non-solvent, such as methanol.
- **Purification and Drying:** The precipitated polystyrene is collected by filtration, washed with the non-solvent to remove any unreacted monomer and initiator, and then dried in a vacuum oven at a moderate temperature.

Analytical Methods

Gas chromatography (GC) is a standard and effective method for determining the purity of **styrene** and for quantifying residual **styrene** monomer in various samples.[\[11\]](#)

Experimental Protocol: Analysis of Styrene by Gas Chromatography

This protocol outlines a general procedure for the analysis of **styrene** using capillary gas chromatography.[\[12\]](#)

- Sample Preparation:
 - An internal standard (e.g., n-heptane) is added to a known mass of the **styrene** sample. [\[12\]](#)
 - For calibration, a mixture is prepared with a known high purity of **styrene** and the expected impurities at their approximate concentrations. [\[12\]](#)
- Instrumentation: A gas chromatograph equipped with a capillary column and a flame ionization detector (FID) is used. [\[11\]](#)
- Chromatographic Conditions:
 - Column: A suitable capillary column (e.g., one with a non-polar stationary phase).
 - Carrier Gas: Helium or nitrogen.
 - Temperatures: The injector, detector, and oven temperatures are optimized to achieve good separation of **styrene** from its impurities.
 - Injection: A small volume (e.g., 1-2 μL) of the prepared sample is injected into the gas chromatograph. [\[13\]](#)
- Data Analysis:
 - The peak areas of the impurities and the internal standard are measured.
 - The concentration of each impurity is calculated based on its response factor relative to the internal standard. [\[12\]](#)
 - The purity of **styrene** is determined by subtracting the sum of the concentrations of all impurities from 100%. [\[12\]](#)

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